

Phenyldimethylsilyllithium (PhMe₂SiLi): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Lithium, (dimethylphenylsilyl)-*

Cat. No.: *B1245678*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Phenyldimethylsilyllithium (PhMe₂SiLi) is a potent nucleophilic silylating agent with significant applications in organic synthesis. This technical guide provides an in-depth overview of its core physical and chemical properties, detailed experimental protocols for its preparation and key reactions, and safety considerations for its handling. The information is structured to be a valuable resource for researchers, scientists, and professionals in drug development and other areas of chemical synthesis.

Physical Properties

Quantitative physical data for phenyldimethylsilyllithium is not extensively documented in readily available literature, primarily due to its reactive and unstable nature, as it is typically prepared and used in situ. It is generally handled as a solution in an appropriate aprotic solvent.

Property	Value
Appearance	Deep red solution in THF
Molecular Formula	C ₈ H ₁₁ LiSi
Molecular Weight	142.20 g/mol
Melting Point	Not available
Boiling Point	Not available
Solubility	Soluble in aprotic polar solvents like THF
CAS Number	25395-53-1

Chemical Properties and Reactivity

Phenyldimethylsilyllithium is a powerful nucleophile, exhibiting reactivity similar to that of Grignard reagents. Its chemical behavior is characterized by the nucleophilic attack of the silyl anion on a wide range of electrophiles.

Key Chemical Characteristics:

- Nucleophilicity:** It readily attacks electrophilic centers, including carbonyl carbons, epoxides, and alkyl halides.
- Basicity:** As an organolithium reagent, it is a strong base and will be quenched by protic sources.
- Synthesis:** It is typically prepared by the reaction of phenyldimethylsilyl chloride with lithium metal. This process involves the initial formation of 1,1,2,2-tetramethyl-1,2-diphenyldisilane, which is then cleaved by lithium to yield the desired silyllithium reagent. By-products such as 1,3-diphenyl-1,1,2,2,3,3-hexamethyltrisilane and dimethyldiphenylsilane can also be formed.
- Stability:** PhMe₂SiLi is highly reactive and sensitive to air and moisture. It must be handled under an inert atmosphere (e.g., argon or nitrogen).

Reactions with Carbonyl Compounds

PhMe₂SiLi reacts with aldehydes and ketones to form α -hydroxy-substituted silanes. This reaction proceeds via nucleophilic addition to the carbonyl carbon.

Conjugate Addition Reactions

It undergoes conjugate addition to α,β -unsaturated carbonyl compounds, such as enones. In some cases, this is followed by the elimination of a leaving group, leading to the formation of β -silyl- α,β -unsaturated carbonyl compounds.

Reactions with Amides and Nitriles

The reaction of PhMe₂SiLi with N,N-dimethylamides can proceed through complex pathways involving carbene and α -silyllithium intermediates. Its reaction with nitriles can lead to various products, including acylsilanes, depending on the nitrile's structure.

Reactions with Silyl Enol Ethers

Phenyldimethylsilyllithium can displace the silyl group from silyl enol ethers to generate lithium enolates under relatively mild conditions.

Experimental Protocols

Preparation of Phenyldimethylsilyllithium

Materials:

- Lithium metal (fine wire or granules)
- Phenyldimethylsilyl chloride (PhMe₂SiCl)
- Anhydrous tetrahydrofuran (THF)
- Inert gas supply (Argon or Nitrogen)
- Dry glassware

Procedure:

- All glassware must be thoroughly dried in an oven and cooled under a stream of inert gas.

- In a three-necked flask equipped with a condenser, a dropping funnel, and an inert gas inlet, place freshly cut lithium metal in anhydrous THF.
- Slowly add a solution of phenyldimethylsilyl chloride in anhydrous THF to the stirred suspension of lithium metal at room temperature.
- The reaction mixture will gradually turn a deep red color, indicating the formation of the silyllithium reagent. The reaction involves the initial rapid formation of 1,1,2,2-tetramethyl-1,2-diphenyldisilane, followed by the slower cleavage of the Si-Si bond by lithium to form PhMe_2SiLi .
- The concentration of the prepared reagent can be determined by double titration.

Reaction with an α,β -Unsaturated Ketone (Example)

Materials:

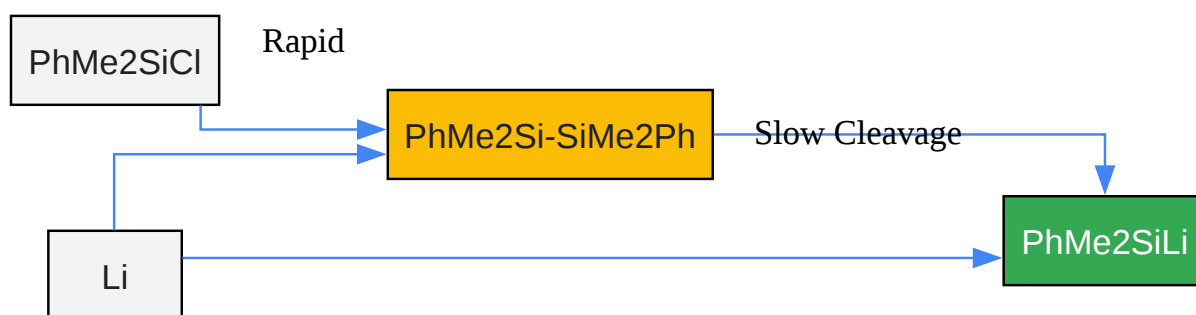
- Phenyldimethylsilyllithium solution in THF
- α,β -Unsaturated ketone (e.g., cyclohexenone)
- Anhydrous tetrahydrofuran (THF)
- Quenching agent (e.g., saturated aqueous ammonium chloride)
- Inert gas supply (Argon or Nitrogen)
- Dry glassware

Procedure:

- In a flame-dried, three-necked flask under an inert atmosphere, dissolve the α,β -unsaturated ketone in anhydrous THF.
- Cool the solution to -78°C using a dry ice/acetone bath.
- Slowly add the solution of phenyldimethylsilyllithium in THF to the cooled ketone solution via a cannula or syringe.

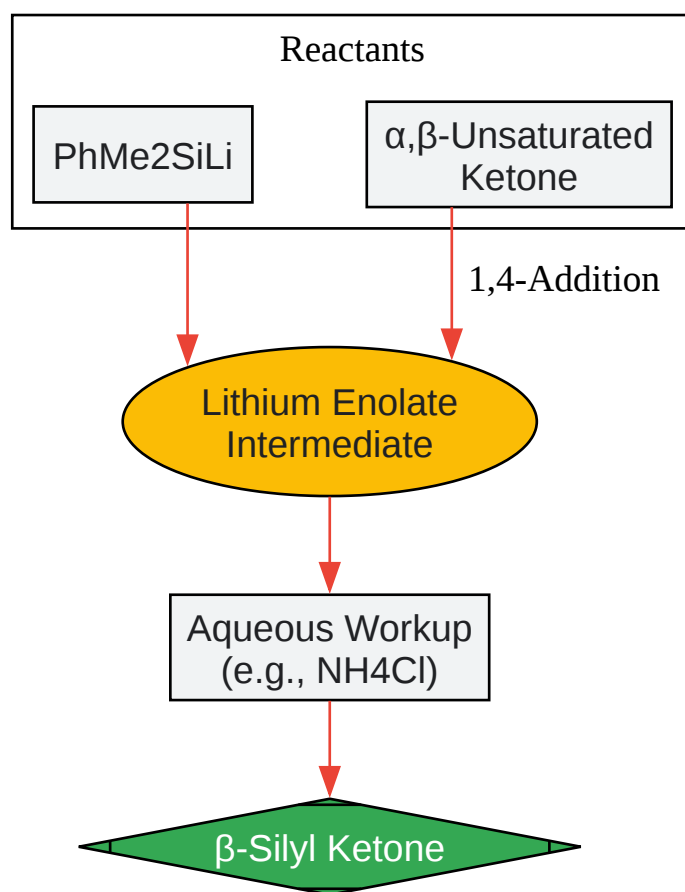
- Stir the reaction mixture at -78 °C for the appropriate time to ensure complete reaction.
- Quench the reaction by the slow addition of a suitable quenching agent (e.g., saturated aqueous NH₄Cl solution).
- Allow the mixture to warm to room temperature.
- Perform a standard aqueous workup and extract the product with an organic solvent.
- Dry the organic layer, concentrate it under reduced pressure, and purify the product by chromatography.

Mandatory Visualizations



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Caption: Synthesis of PhMe₂SiLi from PhMe₂SiCl and Lithium.



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Caption: Conjugate Addition of PhMe₂SiLi to an Enone.

Safety and Handling

Organolithium reagents like phenyldimethylsilyllithium are hazardous and require strict safety protocols for handling.

- **Pyrophoric Nature:** While not explicitly stated for PhMe₂SiLi, many organolithium compounds are pyrophoric and can ignite spontaneously on contact with air. Always handle under an inert atmosphere.
- **Water Reactivity:** PhMe₂SiLi reacts violently with water and other protic sources. All glassware and solvents must be scrupulously dried before use.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a flame-resistant lab coat, and chemical-resistant gloves.
- **Storage:** Store solutions of PhMe₂SiLi under an inert atmosphere in a cool, dry place, away from sources of ignition and incompatible substances.
- **Spill and Waste Disposal:** In case of a small spill, it can be quenched with a non-reactive powder like sand or sodium bicarbonate. Large spills require immediate evacuation and professional assistance. Quench residual reagent in reaction flasks and syringes carefully with a less reactive alcohol (e.g., isopropanol) at low temperatures before cleaning. Dispose of all chemical waste in accordance with local regulations.
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